

preparing Lck Inhibitor III stock solution and working concentration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lck-IN-3

Cat. No.: B15136474

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Application Notes and Protocols for Lck Inhibitor III

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation and use of Lck Inhibitor III, a potent and cell-permeable inhibitor of Lymphocyte-specific protein tyrosine kinase (Lck). These guidelines are intended for researchers in immunology, oncology, and drug development investigating T-cell signaling and other Lck-dependent pathways.

Introduction

Lymphocyte-specific protein tyrosine kinase (Lck) is a critical enzyme in the Src family of tyrosine kinases, primarily expressed in T-cells and natural killer cells.[1][2] It plays a pivotal role in initiating the T-cell receptor (TCR) signaling cascade upon antigen recognition.[1][3] Lck's function is integral to T-cell activation, proliferation, and differentiation, making it a key target for therapeutic intervention in autoimmune diseases and certain cancers.[3][4] Lck Inhibitor III is a tri-substituted amine that acts as a potent inhibitor of Lck by targeting its ATP-binding site.[5][6]

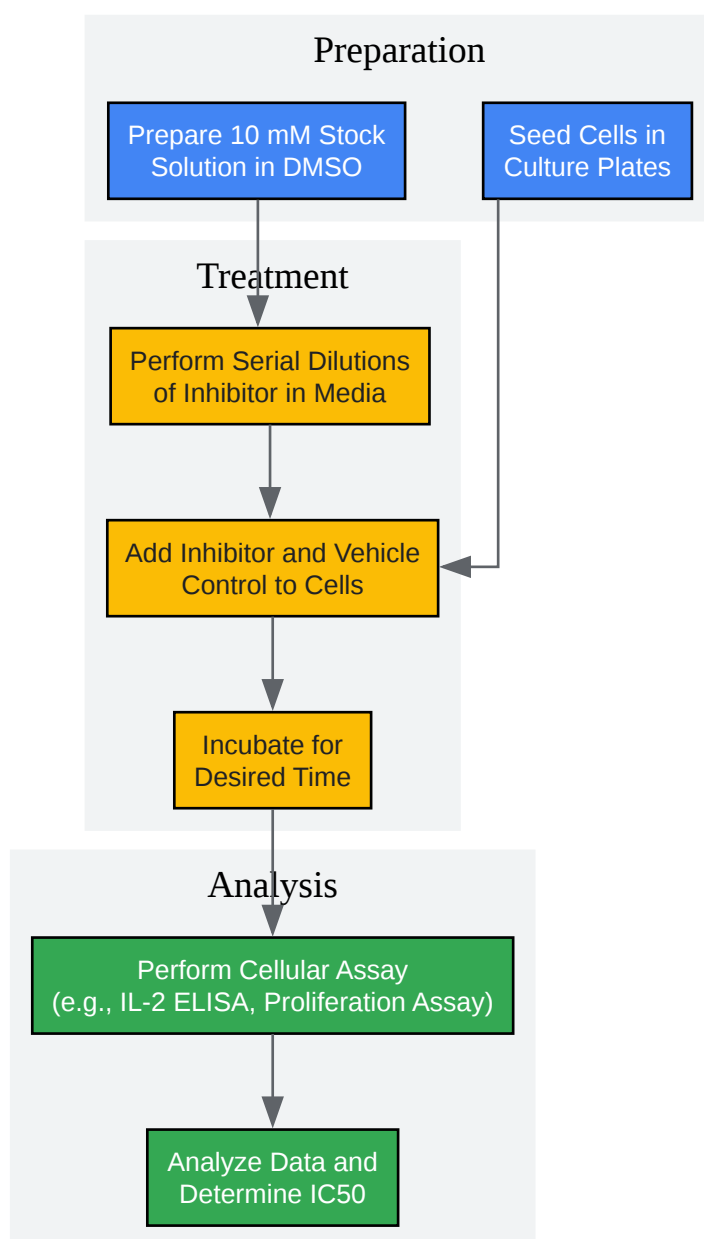
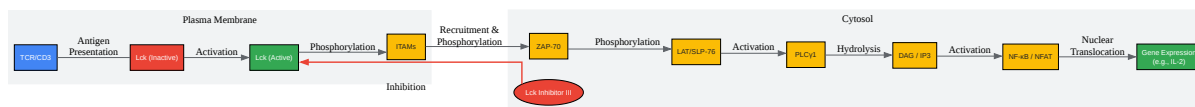
Physicochemical Properties and Efficacy

A clear understanding of the inhibitor's properties is essential for accurate and reproducible experimental results.

Property	Value	Reference
Molecular Weight	478.54 g/mol	[7] [8]
Molecular Formula	C ₂₅ H ₃₀ N ₆ O ₄	[7] [8]
CAS Number	1188890-30-3	[7] [8]
IC ₅₀ (Lck)	867 nM	[7] [8]
IC ₅₀ (IL-2 Synthesis)	1.27 μM (in Jurkat cells)	[8]

Lck Signaling Pathway

Lck is an early and crucial component of the T-cell receptor (TCR) signaling pathway. Upon TCR engagement with an antigen-presenting cell, Lck is activated and phosphorylates the Immunoreceptor Tyrosine-based Activation Motifs (ITAMs) within the CD3 complex. This initiates a downstream signaling cascade involving ZAP-70, LAT, and SLP-76, ultimately leading to the activation of transcription factors like NF-κB and NFAT, which drive T-cell activation and cytokine production.



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- To cite this document: BenchChem. [preparing Lck Inhibitor III stock solution and working concentration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15136474#preparing-lck-inhibitor-iii-stock-solution-and-working-concentration]

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